

# An In-depth Technical Guide to 1,4-Bis(triphenylsilyl)benzene (UGH-2)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **UGH2**

Cat. No.: **B176706**

[Get Quote](#)

**Audience:** Researchers, scientists, and drug development professionals. **Abstract:** This document provides a comprehensive overview of the chemical and physical properties of 1,4-Bis(triphenylsilyl)benzene, commonly known as UGH-2. UGH-2 is an organosilicon compound primarily utilized in the field of organic electronics as a host material for phosphorescent organic light-emitting diodes (PhOLEDs). This guide details its chemical structure, key quantitative data, and its functional role in device architectures.

## Chemical Structure and Identity

UGH-2, systematically named 1,4-Bis(triphenylsilyl)benzene, is a key material in organic electronics.<sup>[1][2]</sup> Its chemical structure consists of a central benzene ring substituted at the 1 and 4 positions with triphenylsilyl groups.

- Chemical Name: 1,4-Bis(triphenylsilyl)benzene<sup>[1][2]</sup>
- Synonyms: **UGH2**, 1,4-Phenylenebis(triphenylsilane)<sup>[1]</sup>
- Chemical Formula: C<sub>42</sub>H<sub>34</sub>Si<sub>2</sub><sup>[1][2]</sup>
- CAS Numbers: 40491-34-7, 18856-08-1<sup>[1][3]</sup>

## Physicochemical Properties

UGH-2 is characterized by a wide energy gap and a high triplet energy, making it an effective host material for blue-emitting dopants in OLEDs.<sup>[1]</sup> Its deep Highest Occupied Molecular

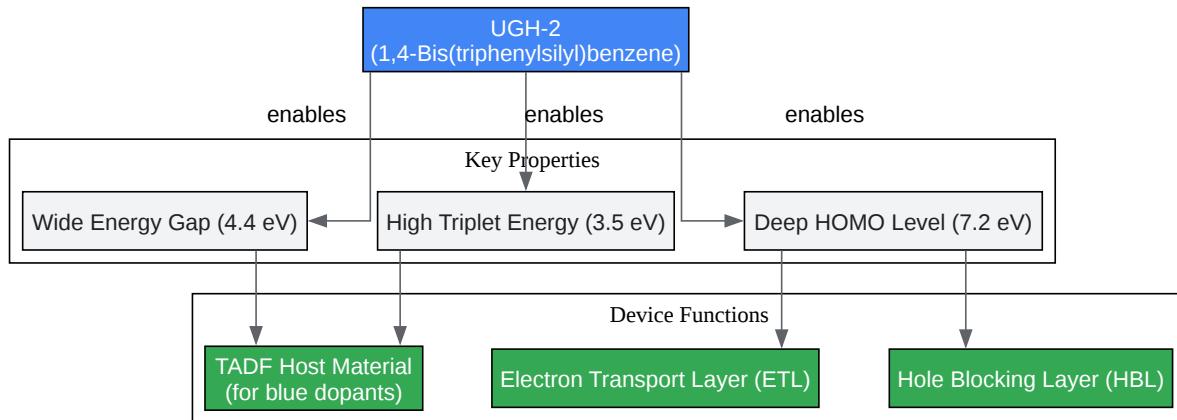
Orbital (HOMO) energy level also allows it to function as an electron-transport and hole-blocking layer.[1][4]

## Quantitative Data Summary

Property	Value	Unit	Notes
Molecular Weight	594.89	g/mol	[1][2]
Energy Gap	4.4	eV	[1]
Triplet Energy (ET)	3.5	eV	[1]
HOMO Energy Level	7.2	eV	[1]
LUMO Energy Level	2.8	eV	[1]
Absorption ( $\lambda_{\text{max}}$ )	265	nm	In Dichloromethane (DCM)[1]
Fluorescence ( $\lambda_{\text{em}}$ )	298	nm	In Dichloromethane (DCM)[1]
Glass Transition Temp. (Tg)	< 100	°C	[4]
Melting Point (TGA)	358.61	°C	At 5% weight loss[1]
Appearance	White powder/crystals	-	[1]

## Role in Organic Electronics

UGH-2's properties are leveraged in the fabrication of high-efficiency PhOLEDs. Its primary functions within a device are multifaceted, contributing to overall performance and stability.



[Click to download full resolution via product page](#)

Caption: Logical relationship between the properties and functions of UGH-2.

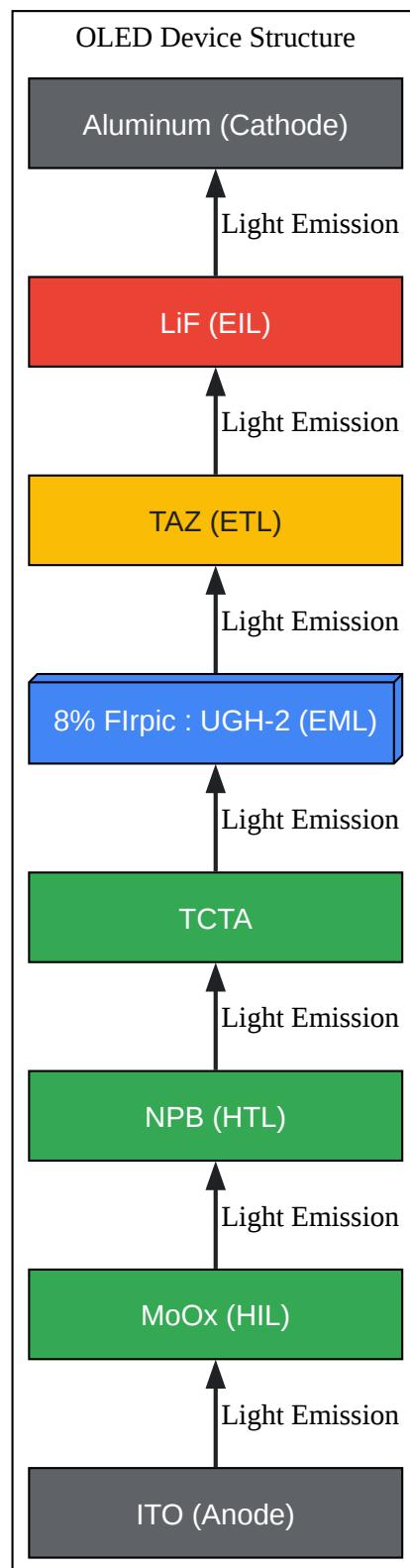
## Experimental Protocols & Device Integration

While specific experimental protocols vary between research applications, a general methodology for fabricating an OLED device incorporating UGH-2 can be outlined. The following workflow is based on a device structure reported in the literature.[\[1\]](#)

## Device Fabrication Workflow

- Substrate Preparation: Indium tin oxide (ITO) coated glass substrates are sequentially cleaned via ultrasonication in deionized water, acetone, and isopropanol. The substrates are then treated with UV-ozone to improve the work function.
- Hole Injection Layer (HIL) Deposition: A thin layer of Molybdenum trioxide ( $\text{MoO}_3$ ) is thermally evaporated onto the ITO substrate.
- Hole Transport Layer (HTL) Deposition:  $\text{N,N}'\text{-Di(1-naphthyl)-N,N}'\text{-diphenyl-(1,1'-biphenyl)-4,4}'\text{-diamine}$  (NPB) is deposited via thermal evaporation.

- Emissive Layer (EML) Deposition: UGH-2 is used as a host material, co-evaporated with a phosphorescent dopant (e.g., FIrpic). The concentration of the dopant is precisely controlled.
- Electron Transport Layer (ETL) Deposition: A material such as 2,2',2''-(1,3,5-Benzenetriyl)-tris(1-phenyl-1-H-benzimidazole) (TPBi) or UGH-2 itself can be used as the ETL.
- Electron Injection Layer (EIL) Deposition: A thin layer of Lithium Fluoride (LiF) is deposited to facilitate electron injection.
- Cathode Deposition: An Aluminum (Al) cathode is deposited via thermal evaporation to complete the device.



[Click to download full resolution via product page](#)

Caption: Example OLED device architecture incorporating UGH-2.

## Isomers and Related Compounds

An isomer of UGH-2, 1,3-Bis(triphenylsilyl)benzene (UGH-3), also finds use in organic electronics.[4] While sharing the same chemical formula and molecular weight, the substitution pattern (meta- vs. para-) results in different physical properties, such as a lower triplet energy (3.1 eV) and a lower glass transition temperature (46 °C).[4] This highlights the importance of isomeric purity for consistent device performance.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ossila.com](http://ossila.com) [ossila.com]
- 2. [shinematerials.com](http://shinematerials.com) [shinematerials.com]
- 3. UGH2 | 18856-08-1 [chemicalbook.com]
- 4. [ossila.com](http://ossila.com) [ossila.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,4-Bis(triphenylsilyl)benzene (UGH-2)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b176706#what-is-the-chemical-structure-of-ugh2>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)